

## An In-depth Technical Guide to the Chemical and Physical Properties of Cyhexatin

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This technical guide provides a comprehensive overview of the chemical and physical properties of **Cyhexatin**, tailored for researchers, scientists, and drug development professionals. The information is presented to facilitate research and development activities related to this organotin miticide.

#### **Chemical Identity and Descriptors**

**Cyhexatin**, an organometallic compound of tin, is primarily known for its use as an acaricide to control mites on various crops.[1][2] Accurate identification is crucial for regulatory compliance and scientific documentation.



Identifier	Value	Source
IUPAC Name	tricyclohexylstannanol	[3]
Synonyms	Tricyclohexyltin hydroxide, Plictran, TCTH	[1][4]
CAS Number	13121-70-5	[1]
Molecular Formula	C18H34OSn	[5][6]
Molecular Weight	385.2 g/mol	[5][7]
InChI	InChI=1S/3C6H11.H2O.Sn/c3 1-2-4-6-5-3-1;;/h31H,2- 6H2;1H2;/q;;;;+1/p-1	[1]
SMILES	C1CCC(CC1)INVALID-LINK (C3CCCCC3)O	[1]

#### **Physicochemical Properties**

The physical and chemical characteristics of **Cyhexatin** are fundamental to understanding its environmental fate, biological interactions, and formulation requirements. Technical grade **Cyhexatin** is a colorless to white, nearly odorless crystalline powder.[5][8]



Property	Value	Conditions/Notes	Source
Physical State	Crystalline Powder	[1][5]	
Color	White	[5]	_
Odor	Nearly odorless	[1][5]	_
Melting Point	196 °C (385 °F)	Also reported as 195- 198 °C.[5]	[1]
Boiling Point	~228 °C (442 °F)	Decomposes.[1][7]	[1][7]
Degradation	Degrades to bis(tricyclohexyl)tin oxide at 121-131 °C.	Decomposes at 228 °C.[9]	[9]
Vapor Pressure	Negligible (approx. 0 mmHg)	At 25 °C.[7][9]	[7][9]
Octanol-Water Partition Coefficient (log Pow)	≥ 6.1	At pH 7, 20°C.[10]	[10]

#### **Solubility Profile**

**Cyhexatin**'s solubility is a critical determinant of its bioavailability and environmental mobility. It is practically insoluble in water but shows varying degrees of solubility in organic solvents.[1][5]



Solvent	Solubility	Temperature	Source
Water	< 1 mg/L	25 °C	[1][5]
Dichloromethane	34 g/L	[1][5]	
Carbon Tetrachloride	28 g/L	[1][5]	_
Chloroform	216 g/kg	[1]	
Methanol	37 g/kg	[1]	_
Benzene	16 g/kg	[1][11]	
Toluene	10 g/kg	[1][11]	
Xylenes	3.6 g/L	[1][5]	_
Acetone	1.3 g/L	[1][5]	

#### **Stability and Reactivity**

Understanding the stability of **Cyhexatin** is essential for its storage, handling, and predicting its persistence.

- Thermal Stability: Cyhexatin is stable up to 100 °C in aqueous suspensions.[5] It begins to degrade to bis(tricyclohexyl)tin oxide between 121 °C and 131 °C.[7]
- pH Stability: It is stable in aqueous suspensions under neutral to alkaline conditions (pH 6 and above).[5][12] In the presence of strong acids, it reacts exothermically to form salts.[1][7]
- Photostability: Cyhexatin is degraded by ultraviolet (UV) light.[5] Exposure to UV radiation leads to its conversion to dicyclohexyltin oxide and subsequently to cyclohexylstannoic acid. [1][9]
- Reactivity: It is incompatible with strong oxidizing agents.[7]

### Experimental Protocols Analysis of Cyhexatin in Air (NIOSH Method 5504)



This method is designed for determining the concentration of tricyclohexyltin hydroxide in air samples.

- Principle: The analyte is collected from the air and analyzed by graphite furnace atomic absorption spectroscopy (GF-AAS).
- Methodology:
  - Sampling: Air is drawn through a sampling media consisting of a glass fiber filter (Type A/E) in series with an XAD-2 tube. A sampling volume of 500 liters at a flow rate of 1.5 L/min is recommended.[8]
  - Sample Preparation: The collected sample is prepared for analysis, which typically involves extraction into a suitable solvent.
  - Analysis: The concentration of tin is determined using GF-AAS.
  - Quantification: The method has an estimated detection limit of 1 μg of tin per 300-liter sample, with a working range of 0.015 to 1 mg/m³ (as tin).[5]

#### **Residue Analysis in Grapes**

This protocol details a validated method for quantifying **Cyhexatin** and its metabolite, dicyclohexyltin oxide (DCTO), in grapes.

- Principle: The compounds are extracted, derivatized to more volatile forms, cleaned up, and analyzed by gas chromatography with a flame photometric detector (GC-FPD).
- Methodology:
  - Extraction: Residues are extracted from the grape matrix using a mixture of hexane and ethyl acetate in the presence of acetic acid and water.[10]
  - Derivatization: The extracted compounds are methylated using methyl magnesium chloride. **Cyhexatin** is converted to tricyclohexylmethyltin (TCMT), and DCTO is converted to dicyclohexyldimethyltin (DCMT).[10]

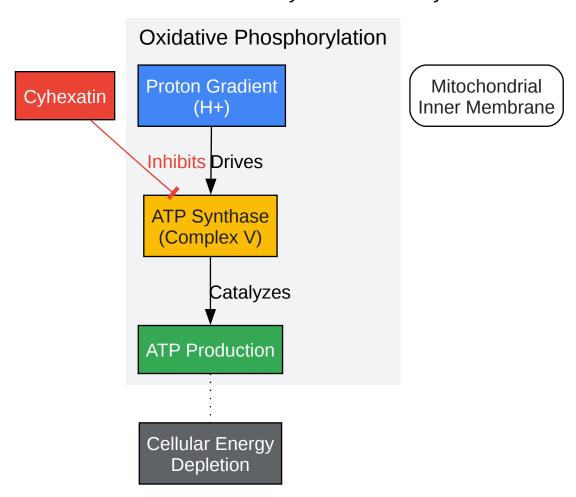


- Cleanup: The derivatized extract is cleaned using a Florisil column to remove interfering substances.[10]
- Quantification: The final analysis is performed by GC-FPD, operating in the sulfur mode for detection.[10]

# Visualizations: Pathways and Workflows Toxicological Pathway: Inhibition of Oxidative Phosphorylation

**Cyhexatin**'s primary mechanism of toxicity is the inhibition of mitochondrial ATP synthase, a critical enzyme complex in the oxidative phosphorylation pathway.[1][2] This disruption leads to a halt in ATP production, causing cellular energy depletion and eventual cell death.

#### Mechanism of Cyhexatin Toxicity





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Caption: **Cyhexatin** inhibits mitochondrial ATP synthase, disrupting ATP production.

#### **Logical Relationship: UV Degradation Pathway**

When exposed to ultraviolet light, **Cyhexatin** undergoes a stepwise degradation process, forming less complex organotin compounds.[1][9]

# Cyclohexyltin Oxide (DCTO) Cyclohexylstannoic Acid

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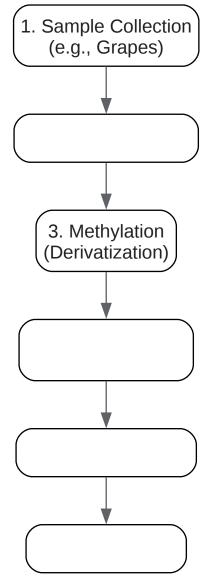
Caption: Stepwise degradation of **Cyhexatin** under UV light exposure.

#### **Experimental Workflow: Residue Analysis**

The following diagram illustrates the key steps involved in the analysis of **Cyhexatin** residues in an agricultural sample, such as grapes.



#### Workflow for Cyhexatin Residue Analysis



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Caption: A typical experimental workflow for **Cyhexatin** residue analysis.

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